

Unraveling the Complexity of Ferric Ammonium Citrate (Brown): A Technical Guide

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Compound of Interest

Compound Name: *Ferric ammonium citrate,brown*

Cat. No.: *B1171540*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical and physical properties of brown ferric ammonium citrate, a compound with significant applications in the pharmaceutical and research sectors. This document elucidates its variable chemical formula and molecular weight, details its synthesis and key chemical characteristics, and explores its role in biological signaling pathways.

Core Chemical and Physical Properties

Ferric ammonium citrate (brown) is a complex salt of undetermined structure, composed of iron, ammonia, and citric acid.^{[1][2]} Unlike a simple compound with a fixed stoichiometry, its composition is known to be variable.^[3] This variability is a critical consideration for researchers and drug development professionals requiring precise characterization of their starting materials.

The appearance of brown ferric ammonium citrate is typically as thin, transparent brown to reddish-brown scales or granules, or as a brownish-yellow powder.^{[1][4]} It may have a slight ammoniacal odor and is known to be deliquescent, readily absorbing moisture from the air, and is light-sensitive.^{[2][5]} It is highly soluble in water but insoluble in ethanol.^{[1][6]}

Chemical Formula and Molecular Weight

The chemical formula for brown ferric ammonium citrate is often represented in multiple ways, reflecting its complex and variable nature. While a simplified formula of $C_6H_8FeNO_7$ is frequently cited, a more descriptive representation is $C_6H_8O_7 \cdot xFe \cdot yNH_3$, which better captures the variable iron and ammonia content.[7] Some sources also propose the formula $(NH_4)_5Fe(C_6H_4O_7)_2$. [8] Another cited formula is $C_{12}H_{22}FeN_3O_{14}$. [4][9]

This variability directly impacts the molecular weight, which is consequently not a fixed value. [3] [10] However, based on the commonly cited formulas, a range of molecular weights can be considered.

Chemical Formula	Molecular Weight (g/mol)	Source(s)
$C_6H_8FeNO_7$	~261.975	[7]
$C_{12}H_{22}FeN_3O_{14}$	488.16	[9][11]
Variable	Not applicable	[3]

Synthesis and Manufacturing

The production of ferric ammonium citrate generally involves the reaction of ferric hydroxide with citric acid, followed by treatment with ammonium hydroxide. [12] The resulting solution is then evaporated and dried. The stoichiometry of the initial reactants influences whether the brown or green form of the salt is produced, with the brown form being obtained from an alkaline solution. [13]

An alternative synthesis method starts with the reaction of citric acid and iron powder in water, heated to generate ferrous citrate. This intermediate is then oxidized using hydrogen peroxide, followed by neutralization with ammonia to a pH of 7 or higher. The resulting solution is filtered, concentrated, and dried. [14] Another described method involves the electrolytic dissolution of an iron anode in a solution of citric acid and ammonia. [9]

Applications in Research and Drug Development

Ferric ammonium citrate is a widely used iron supplement for the treatment of iron-deficiency anemia. [15][16] Its high water solubility and bioavailability make it an effective option for oral iron supplementation. [6][17] Beyond its use as a nutrient, it serves as a valuable tool in

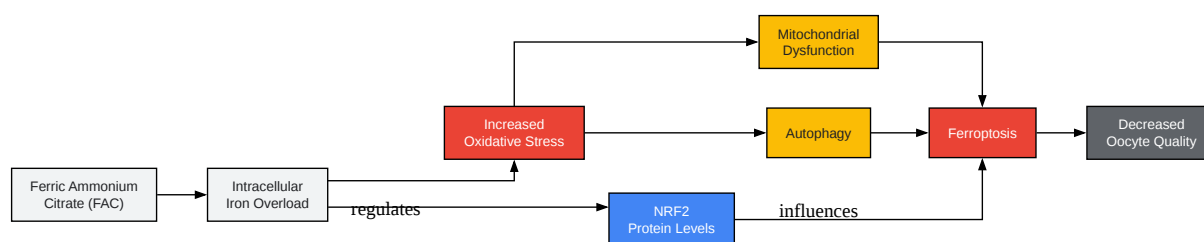
biological research to induce iron overload in cellular models, enabling the study of iron-related cellular processes and toxicities.[18]

Role in Cellular Signaling Pathways

Recent research has highlighted the involvement of ferric ammonium citrate in modulating specific cellular signaling pathways, particularly those related to iron-induced cell death.

NRF2 Signaling Pathway and Ferroptosis

Ferric ammonium citrate has been shown to regulate iron-induced cell death, or ferroptosis, in mature porcine oocytes through the NRF2 signaling pathway.[3][19] Iron overload induced by ferric ammonium citrate can lead to increased oxidative stress, mitochondrial dysfunction, and autophagy, ultimately impairing oocyte quality.[3]

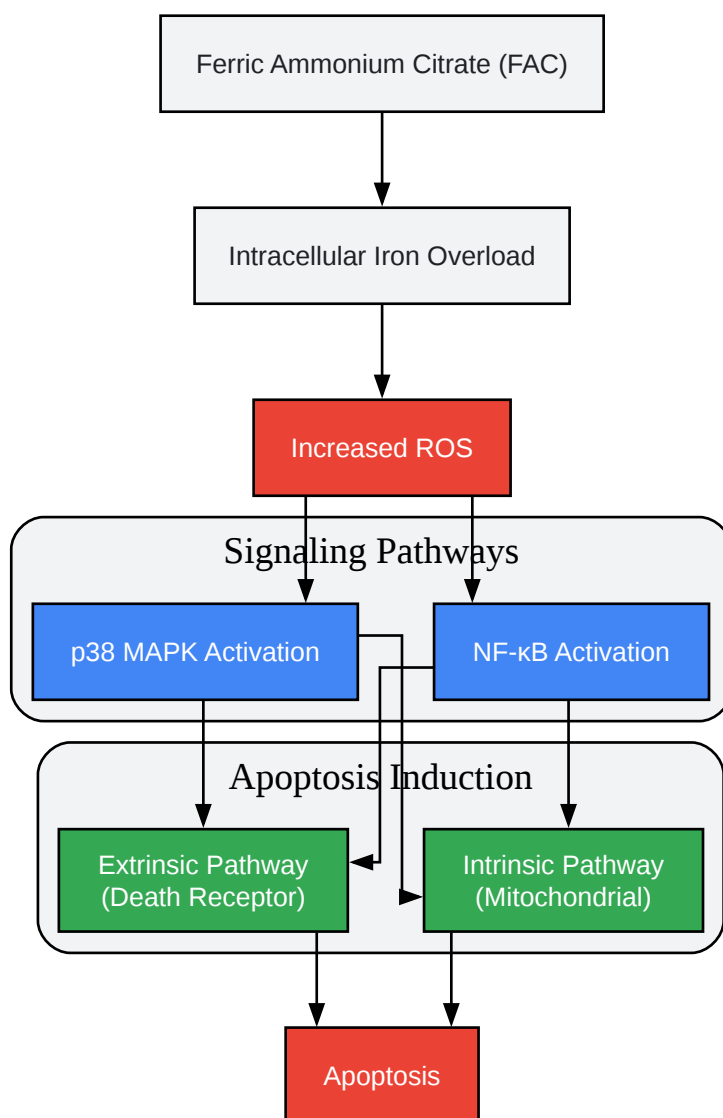


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Caption: FAC-induced regulation of ferroptosis via the NRF2 pathway.

ROS-Mediated Apoptosis

In human hepatic cells, iron overload induced by ferric ammonium citrate can trigger apoptosis through both extrinsic (death receptor) and intrinsic (mitochondrial) signaling pathways.[18] This process is mediated by an increase in reactive oxygen species (ROS), which in turn activates the p38 MAPK and NF-κB pathways.[8][18]



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Caption: FAC-induced ROS-mediated apoptosis pathways.

Experimental Protocols

Assay for Iron Content

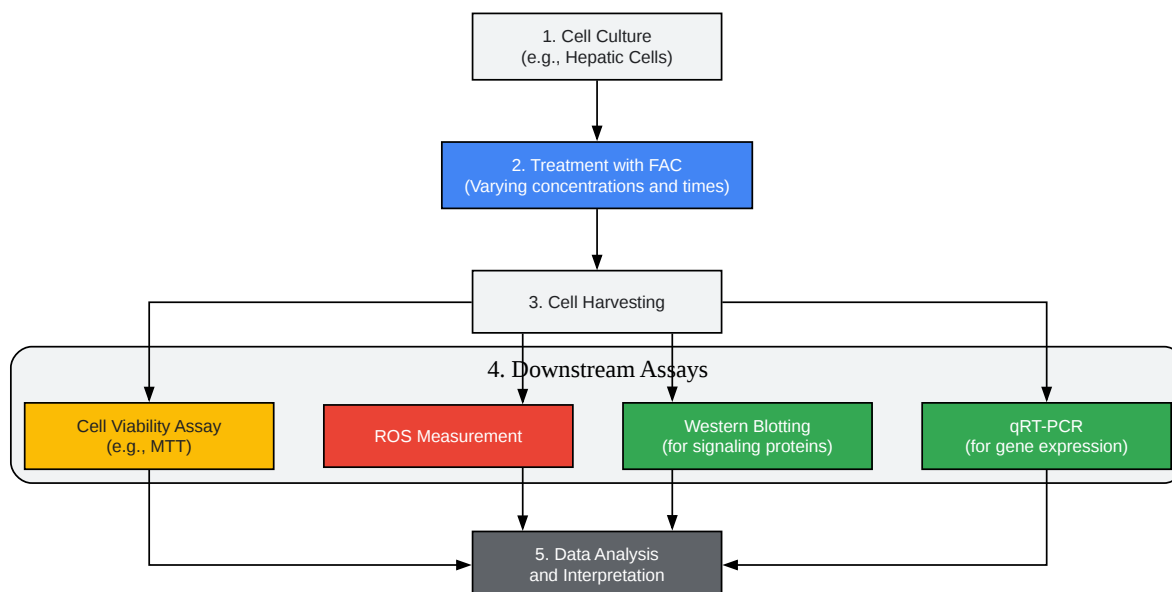
A common method for determining the iron content in ferric ammonium citrate is through iodometric titration.^{[1][20]}

Methodology:

- Accurately weigh approximately 1 g of the sample and dissolve it in 25 mL of water and 5 mL of hydrochloric acid in a 250 mL glass-stoppered Erlenmeyer flask.[1][20]
- Add 4 g of potassium iodide to the solution, stopper the flask, and allow it to stand for 15 minutes, protected from light.[1][20]
- Add 100 mL of water and titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate solution, using a starch indicator.[1][20]
- A blank determination should be performed, and any necessary corrections made.[1][20]
- Each mL of 0.1 N sodium thiosulfate is equivalent to 5.585 mg of iron (Fe).[1][20]

Experimental Workflow for Studying Iron Overload

The following workflow can be employed to study the effects of ferric ammonium citrate-induced iron overload in a cell culture model.



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Caption: Workflow for in vitro iron overload studies using FAC.

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